

# In Vitro Stability of 1,3-Butanediol and its Esters: A Comparative Guide

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## Compound of Interest

Compound Name: 1,3-Butanediol

Cat. No.: B041344

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This guide provides an objective comparison of the in vitro stability of **1,3-Butanediol** and its ester derivatives, compounds of increasing interest for their potential as ketone body precursors. Understanding the stability of these molecules in physiological conditions is crucial for predicting their in vivo fate, bioavailability, and ultimately, their efficacy. This document summarizes key experimental data on their stability in simulated gastric and intestinal fluids, as well as in plasma, providing a foundation for further research and development.

## Comparative Stability Data

The in vitro stability of **1,3-Butanediol** and its esters varies significantly depending on the biological matrix. The ester forms are designed as prodrugs, intended to be hydrolyzed to release **1,3-Butanediol** and the corresponding carboxylic acid.

Compound	Matrix	Species	Time (minutes)	% Remaining (Mean)	Half-life (t <sub>1/2</sub> )
1,3-Butanediol	Plasma	Human	-	Data not available	Data not available
Simulated Gastric Fluid (SGF)	-	-	Expected to be stable	Data not available	
Simulated Intestinal Fluid (SIF)	-	-	Expected to be stable	Data not available	
1,3-Butanediol Monoesters	Plasma	Human	-	Data not available	Data not available
Simulated Gastric Fluid (SGF)	-	-	Data not available	Data not available	
Simulated Intestinal Fluid (SIF)	-	-	Data not available	Data not available	
bis hexanoyl (R)-1,3-butanediol (Diester)	Plasma	Human (fresh)	15	< 50%	Data not available
Human (frozen)	30	< 50%	Data not available		
Rat (fresh & frozen)	30	0%	< 30 minutes		
Simulated Gastric Fluid (SGF)	-	-	Likely stable[1][2]	Data not available	

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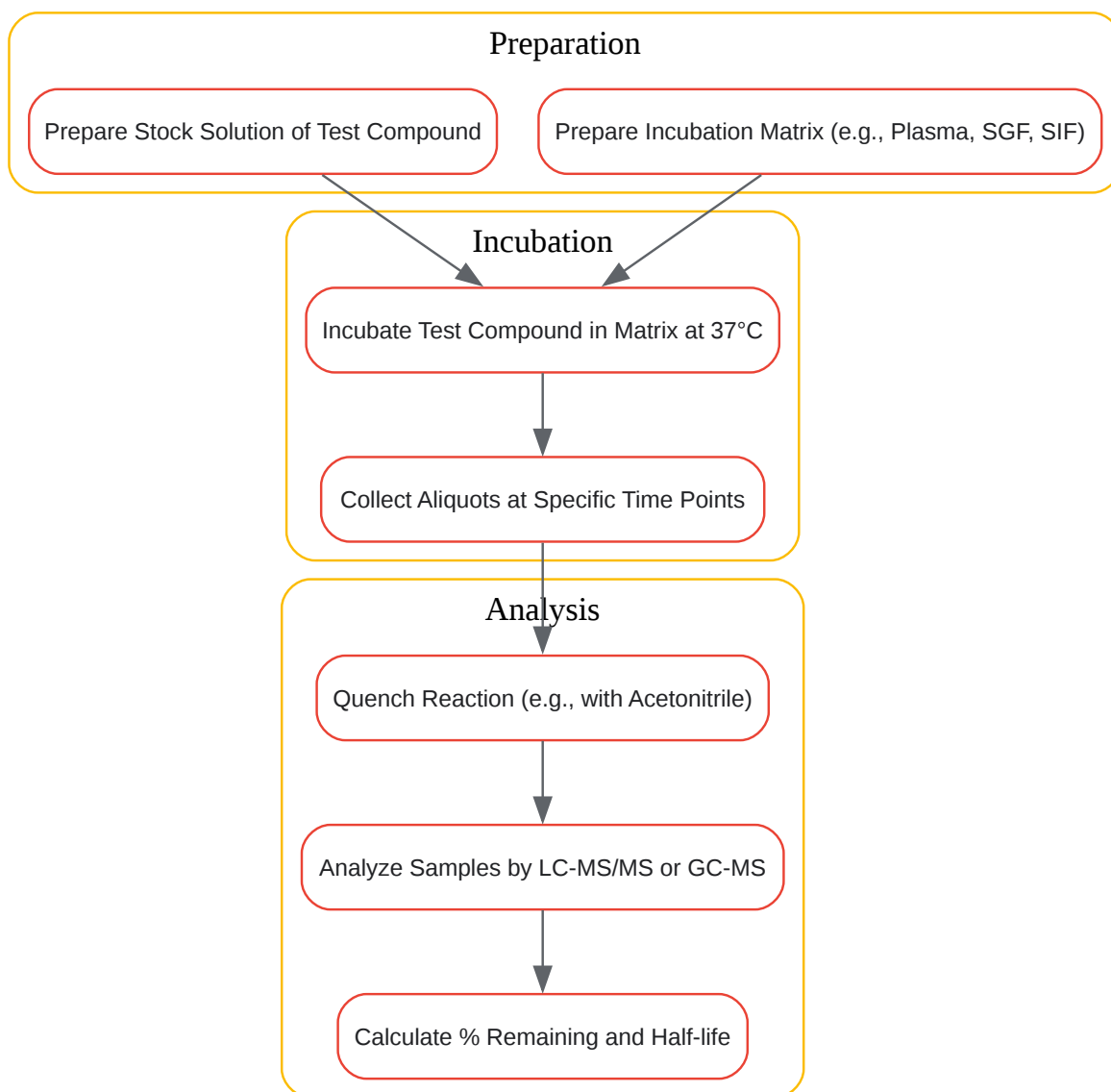
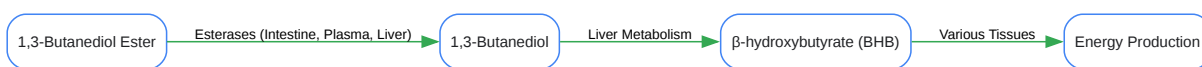
Simulated			Rapidly	
Intestinal	-	-	hydrolyzed[1]	Data not
Fluid (SIF)			[2]	available

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Note: The data for **1,3-Butanediol** and its monoesters is currently limited in publicly available literature. The provided information for the diester, bis hexanoyl (R)-**1,3-butanediol**, is based on existing studies.

## Metabolic Pathway and Experimental Workflow

The metabolic fate of **1,3-Butanediol** esters begins with hydrolysis. The subsequent metabolism of **1,3-Butanediol** in the liver leads to the formation of ketone bodies.



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## References

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- 2. In vitro stability and in vivo pharmacokinetics of the novel ketogenic ester, bis hexanoyl (R)-1,3-butanediol - PubMed [pubmed.ncbi.nlm.nih.gov]
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